

Application Notes and Protocols for Preparing GI254023X Stock Solution in DMSO

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Compound of Interest

Compound Name: GI254023X

Cat. No.: B1671469

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Abstract

GI254023X is a potent and selective dual inhibitor of A Disintegrin and Metalloproteinase 10 (ADAM10) and Matrix Metalloproteinase 9 (MMP9)[1][2][3]. It exhibits high selectivity for ADAM10 over ADAM17 (TACE). Due to its role in regulating cell signaling pathways critical to processes like cell proliferation, migration, and inflammation, **GI254023X** is a valuable tool in cancer research and neurobiology[1]. Accurate preparation of stock solutions is the first critical step for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **GI254023X** stock solutions in Dimethyl Sulfoxide (DMSO).

Chemical and Physical Properties

GI254023X is a white to beige solid powder. Its key properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₃₃ N ₃ O ₄	[1]
Molecular Weight	391.5 g/mol	[1]
CAS Number	260264-93-5	[1]
Purity	≥98% (HPLC)	[4]
IC ₅₀ Values	ADAM10: 5.3 nM, MMP9: 2.5 nM, ADAM17: 541 nM	[2][3][5]

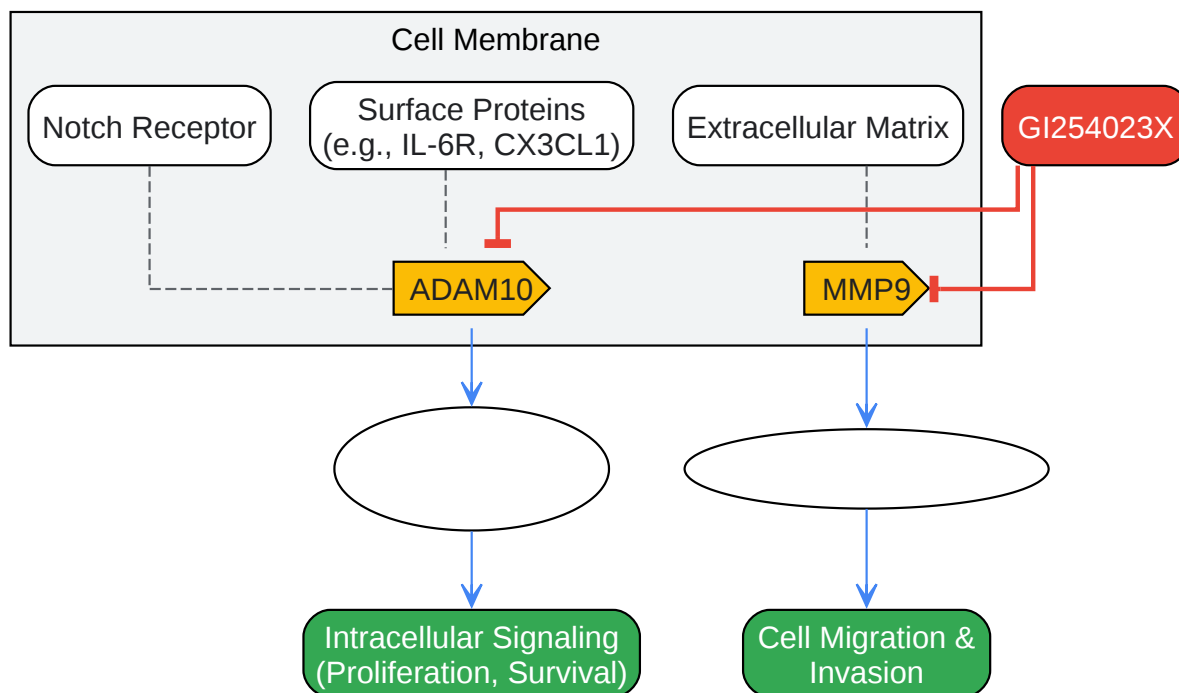
Solubility

GI254023X is insoluble in water but soluble in organic solvents like DMSO and Ethanol[6]. The solubility in DMSO can vary, and using fresh, anhydrous DMSO is recommended as absorbed moisture can reduce solubility[5].

Solvent	Reported Solubility	Reference
DMSO	≥42.6 mg/mL (~108.8 mM)	[6]
DMSO	79 mg/mL (~201.8 mM)	[5]
DMSO	100 mg/mL (~255.4 mM) (sonication recommended)	[1][3]
Ethanol	≥46.1 mg/mL (~117.7 mM)	[6]

Signaling Pathway of GI254023X

GI254023X exerts its effects by inhibiting the enzymatic activity of ADAM10 and MMP9. ADAM10 is a key α -secretase involved in the ectodomain shedding of numerous cell surface proteins, including the Notch receptor, which is critical for cell fate decisions[6]. It also cleaves substrates like IL-6R, CX3CL1, and E-cadherin. MMP9 is a matrix metalloproteinase that degrades extracellular matrix components, playing a role in cell migration and invasion.



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Caption: Mechanism of **GI254023X** inhibition of ADAM10 and MMP9.

Experimental Protocols

Materials and Equipment

- **GI254023X** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (recommended)

- Pipettes and sterile filter tips

Preparation of a 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **GI254023X** stock solution. Adjust volumes as necessary.

Calculation: To prepare a 10 mM (0.01 mol/L) solution, the required mass of **GI254023X** (MW = 391.5 g/mol) is calculated as follows:

Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol) *Mass (mg) = 10 mM x 0.001 L x 391.5 g/mol x 1000 mg/g = 3.915 mg

Component	For 1 mL of 10 mM Stock
GI254023X (MW 391.5)	3.915 mg
Anhydrous DMSO	1 mL

Procedure:

- Weighing: Accurately weigh 3.915 mg of **GI254023X** powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add 1 mL of sterile, anhydrous DMSO to the tube containing the powder.
- Dissolution: Close the tube tightly and vortex thoroughly for 1-2 minutes.
- Sonication (Recommended): To ensure complete dissolution, place the tube in an ultrasonic bath for 5-10 minutes[1][3][6]. The solution should become clear. Visually inspect the solution to ensure no solid particles remain.
- Sterilization (Optional): If required for your application (e.g., cell culture), the stock solution can be sterilized by passing it through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles[5].

Storage and Stability

Proper storage is essential to maintain the activity of **GI254023X**.

Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	Up to 3 years	[1][3]
In DMSO	-80°C	1 to 2 years	[1][2][5]
In DMSO	-20°C	1 month to 1 year	[2][5][6]

Note: For long-term storage of the stock solution, -80°C is recommended[1][2]. Avoid repeated freeze-thaw cycles[5].

Application Example: In Vitro Cell Proliferation Assay

GI254023X has been shown to inhibit the proliferation of various cell lines, such as Jurkat cells (acute T-lymphoblastic leukemia)[1][6].

Workflow:

Caption: Workflow for a cell-based assay using **GI254023X**.

Protocol:

- Prepare Working Solution: Dilute the 10 mM DMSO stock solution in a complete cell culture medium to achieve the desired final concentrations (e.g., 1 µM, 5 µM, 20 µM)[1][6][7].
- Vehicle Control: Prepare a vehicle control using the same final concentration of DMSO as in the highest concentration of **GI254023X**.
- Cell Treatment: Treat cells with the prepared working solutions and the vehicle control.
- Incubation and Analysis: After the desired incubation period (e.g., 48 hours), assess cell viability using a suitable method.

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